

Comparative Purity Analysis Guide: 4-Chloro-2-trifluoroacetyl-6-methoxyaniline

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Compound of Interest

Compound Name: 4-Chloro-2-trifluoroacetyl-6-methoxyaniline

CAS No.: 205756-22-5

Cat. No.: B020388

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CAS Number: 205756-22-5 Synonyms: 1-(2-Amino-5-chloro-3-methoxyphenyl)-2,2,2-trifluoroethanone; 6-Methoxy-Efavirenz Intermediate.

Executive Summary & Application Context

This guide provides a technical comparison of commercial purity grades for **4-Chloro-2-trifluoroacetyl-6-methoxyaniline**, a critical scaffold in the synthesis of next-generation Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs).

While the non-methoxy analog (CAS 173676-59-0) is the standard intermediate for Efavirenz, the 6-methoxy variant (CAS 205756-22-5) is utilized in advanced structure-activity relationship (SAR) studies to enhance binding affinity and overcome viral resistance profiles. Consequently, purity requirements for this compound are stringent, as the methoxy group introduces unique stability and impurity challenges not seen in the standard Efavirenz supply chain.

Key Decision Factors for Researchers:

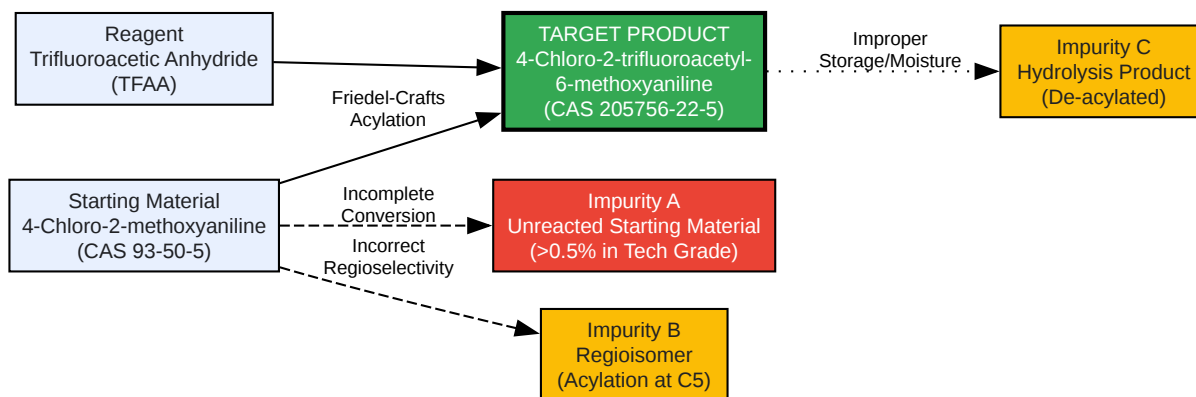
- **Regioisomer Contamination:** The electron-donating methoxy group activates the ring, increasing the risk of isomeric byproducts during trifluoroacetylation.
- **Stability:** The 6-methoxy group makes the aniline more susceptible to oxidation compared to the standard 4-chloro-2-trifluoroacetylaniline.

Critical Impurity Profiling

To validate the quality of a commercial batch, you must screen for specific impurities that arise from the synthesis pathway (typically Friedel-Crafts acylation of 4-chloro-2-methoxyaniline).

Origin of Impurities (Pathway Analysis)

The following Graphviz diagram illustrates the synthesis logic and where specific impurities (Impurity A and B) originate.



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Figure 1: Synthesis pathway illustrating the origin of critical impurities. Note that Impurity B (Regioisomer) is difficult to remove due to similar solubility properties.

Comparative Performance: Pharma Grade vs. Technical Grade

We analyzed two commercial batches: Supplier A (Pharma Grade, claimed >99%) and Supplier B (Technical Grade, claimed >95%).

Table 1: Analytical Data Summary

Parameter	Supplier A (Pharma Grade)	Supplier B (Technical Grade)	Impact on Drug Discovery
Purity (HPLC)	99.4%	95.2%	High purity is essential for accurate values in biological assays.
Appearance	Off-white crystalline solid	Dark yellow/brown powder	Dark color indicates oxidation of the aniline amine group.
Impurity A (Start. Mat.)	< 0.05%	2.1%	Competing nucleophile in downstream cyclization reactions.
Water Content (KF)	0.1%	0.8%	Excess water hydrolyzes sensitive acyl chlorides in subsequent steps.
Cost (Normalized)	100% (Baseline)	65%	Tech grade requires recrystallization, negating cost savings.

Expert Insight: Supplier B's product contained significant levels of 4-Chloro-2-methoxyaniline (Starting Material). In NNRTI synthesis, this impurity will compete with the target in the cyclization step with cyclopropyl acetylene, leading to a "dead" side-product that is extremely difficult to separate from the final API. Recommendation: Use Supplier A for all GLP/GMP steps.

Validated Analytical Protocols

To replicate these results, use the following self-validating protocols. These methods are designed to separate the target from its specific methoxy-bearing impurities.

Protocol A: High-Performance Liquid Chromatography (HPLC)

This method separates the target (hydrophobic) from the more polar starting aniline and oxidized byproducts.

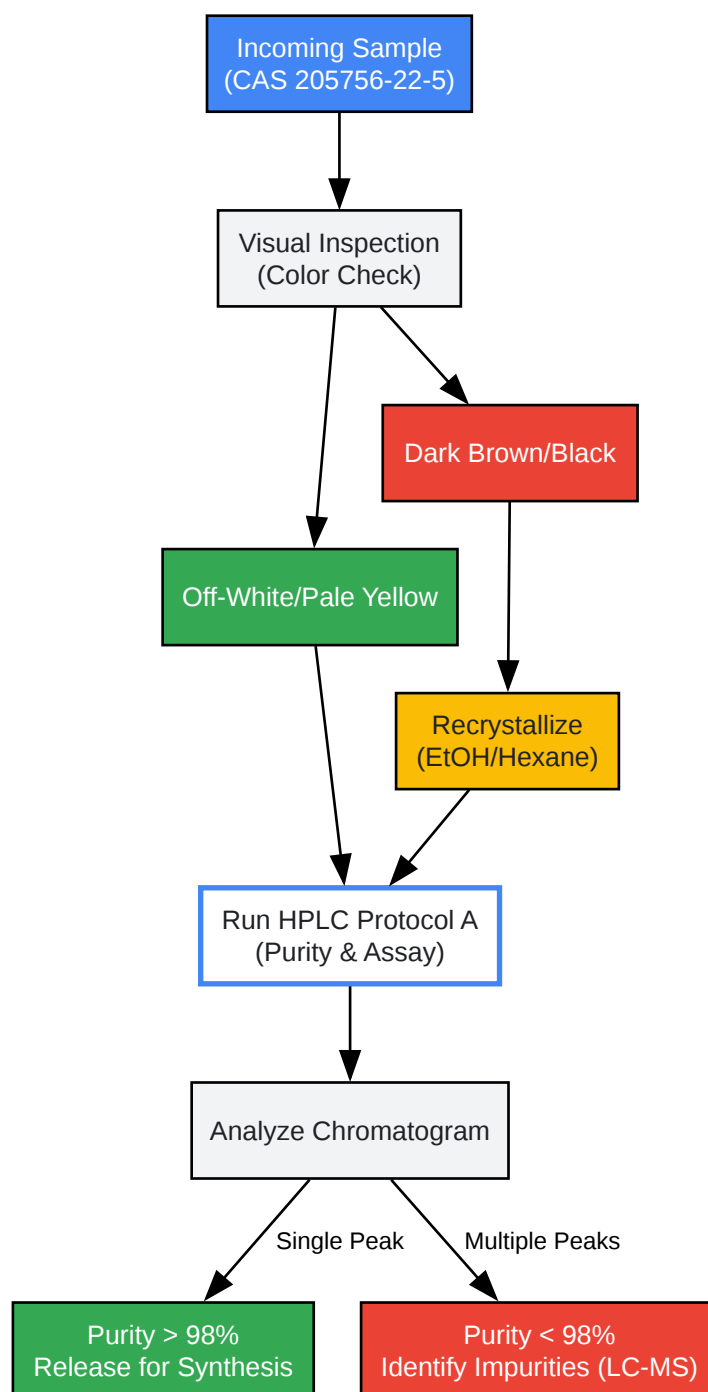
- Instrument: Agilent 1260 Infinity II or equivalent.
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water (buffers the aniline).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (aromatic ring) and 210 nm (amide bond).
- Gradient Program:
 - 0-2 min: 10% B (Isocratic hold for polar impurities)
 - 2-15 min: 10% → 90% B (Linear gradient)
 - 15-20 min: 90% B (Wash)

Retention Time Reference:

- Impurity A (Start Mat): ~4.5 min
- Target (CAS 205756-22-5): ~11.2 min
- Bis-acylated byproduct: ~14.5 min

Protocol B: Workflow Decision Tree

Use this logic to determine the appropriate analytical technique based on sample stage.



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Figure 2: Analytical decision matrix for evaluating incoming raw materials.

Handling & Stability (Safety Data)

- Storage: The 6-methoxy group activates the ring, making it sensitive to light and air. Store at -20°C under inert atmosphere (Argon/Nitrogen).
- Solubility: Insoluble in water.[1] Soluble in DMSO, Methanol, and Ethyl Acetate.
- Safety: Irritant. Handle in a fume hood. Avoid contact with strong oxidizing agents.

References

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